

Initial Toxicity Screening of Magnogene (Magnesium Salts): A Technical Guide

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Compound of Interest

Compound Name: Magnogene

Cat. No.: B148069

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Executive Summary

This technical guide provides a comprehensive overview of the initial toxicity screening of **Magnogene**, a brand name for magnesium-containing supplements. The core of this document focuses on the toxicological profiles of various commonly used magnesium salts, including magnesium oxide, magnesium sulfate, and magnesium chloride. The guide summarizes key toxicity endpoints such as acute toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity. All quantitative data is presented in structured tables for ease of comparison. Detailed methodologies for pivotal studies are provided to facilitate understanding and replication. Furthermore, this guide includes mandatory visualizations of experimental workflows and logical relationships using Graphviz (DOT language) to enhance comprehension of the toxicological evaluation process.

Introduction

Magnesium is an essential mineral crucial for numerous physiological functions in the human body. Its supplementation is widespread for various health benefits. "**Magnogene**" is a commercially available magnesium supplement. Understanding the toxicological profile of its active ingredients—various magnesium salts—is paramount for ensuring consumer safety and for regulatory purposes. This guide serves as a technical resource for professionals involved in drug development and safety assessment, offering a consolidated view of the preclinical toxicity data for common magnesium salts.

Acute Toxicity

The acute toxicity of magnesium salts is generally low, with the primary adverse effect at high doses being osmotic diarrhea.[1][2] The median lethal dose (LD50) varies depending on the salt form and the animal model.

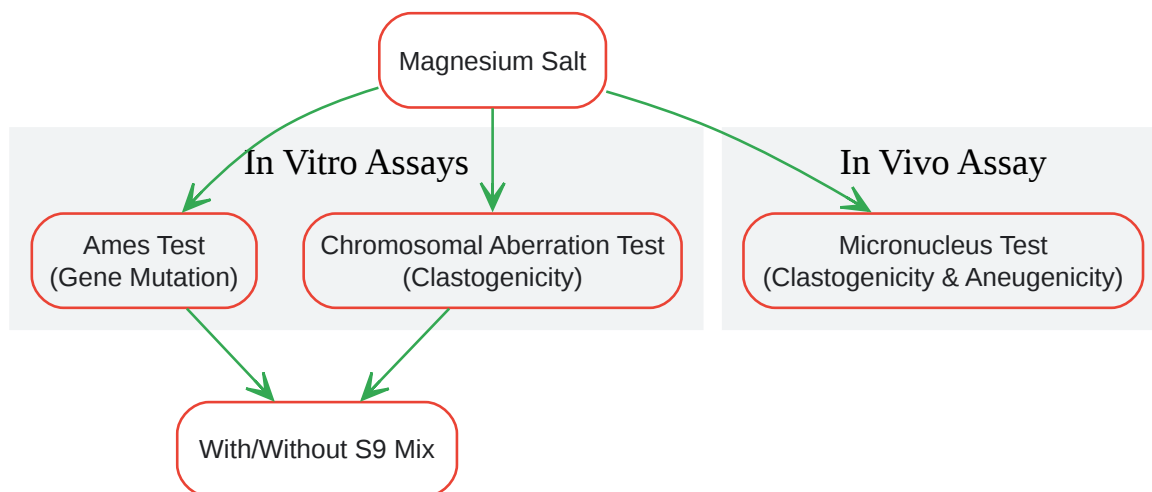
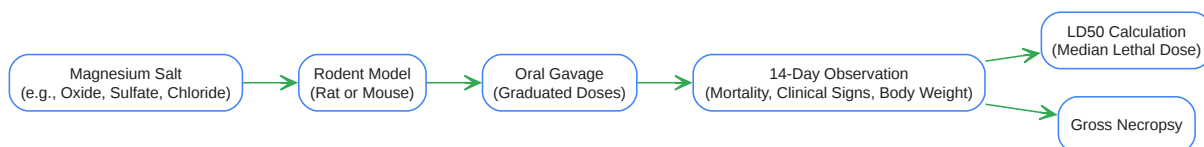
Table 1: Acute Oral Toxicity of Common Magnesium Salts

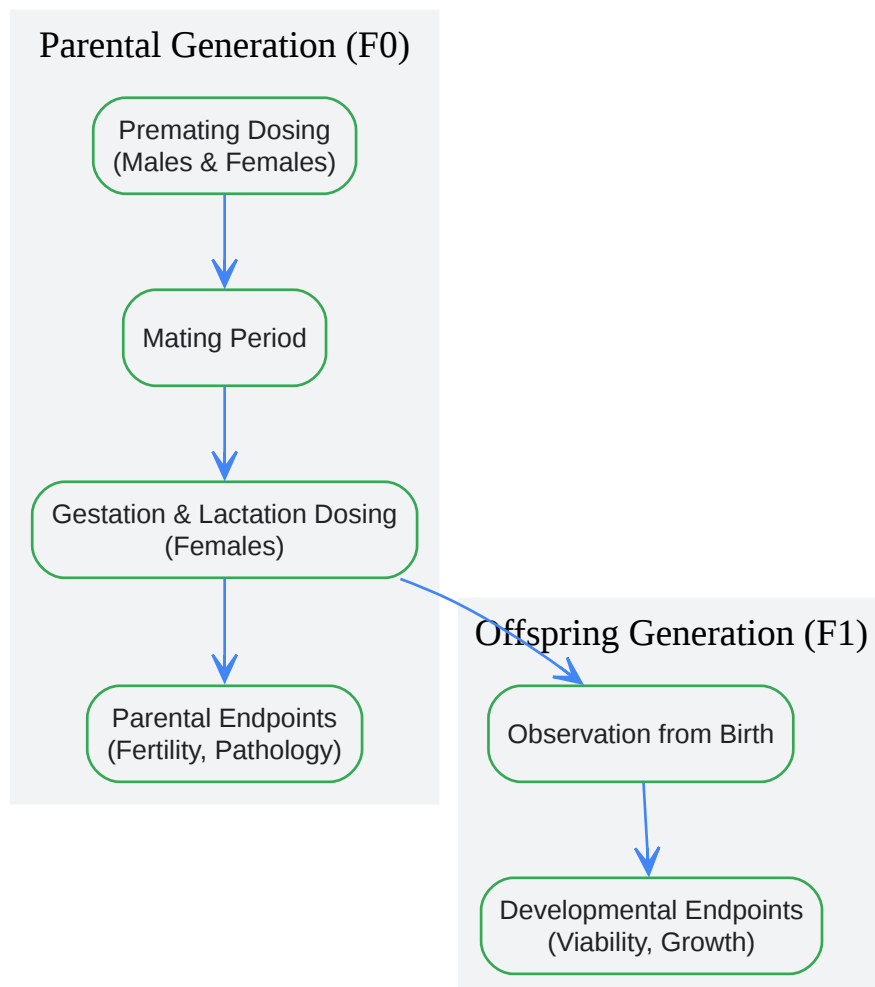
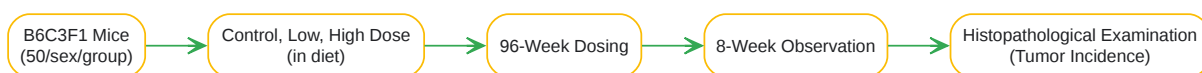
Magnesium Salt	Animal Model	LD50 (mg/kg bw)	Reference(s)
Magnesium Oxide	Rat	3870 - 3990	[3]
Magnesium Sulfate	Rat (female)	≥ 2000	[4]
Magnesium Chloride	Rat	>5000	[5][6]
Magnesium Chloride	Rat	2800	[5][6]
Magnesium Sulfate	Mouse	Not Found	
Magnesium Oxide	Mouse	Not Found	

Experimental Protocols:

- Oral LD50 Study (Magnesium Sulfate in Rats - OECD TG 423):
 - Test Guideline: OECD Guideline for the Testing of Chemicals, Section 4, No. 423 "Acute Oral Toxicity - Acute Toxic Class Method".[4]
 - Animals: Female Sprague-Dawley rats.[7]
 - Dosage: The test substance was administered via gavage at doses of 300 and 2000 mg/kg body weight.[4][7]
 - Observations: Animals were observed for mortality, clinical signs of toxicity, and body weight changes over a 14-day period.[4] Gross necropsy was performed at the end of the study.[4]
 - Results: No mortality was observed. Clinical signs at 2000 mg/kg included diarrhea and watery diarrhea.[4]

Logical Relationship for Acute Toxicity Assessment





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